

Technical Guide: 3-Chloro-2-fluoro-4-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 3-Chloro-2-fluoro-4-(trifluoromethyl)pyridine

Cat. No.: B058795

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Chloro-2-fluoro-4-(trifluoromethyl)pyridine**, a key building block in modern medicinal chemistry and materials science. This document outlines its chemical properties, synthesis, and potential applications, with a focus on experimental data and protocols.

Chemical Identity and Properties

3-Chloro-2-fluoro-4-(trifluoromethyl)pyridine is a halogenated pyridine derivative. Its unique substitution pattern imparts specific reactivity and properties that are highly sought after in the synthesis of complex organic molecules.

CAS Number: 1227496-80-1[1]

Table 1: Physicochemical Properties

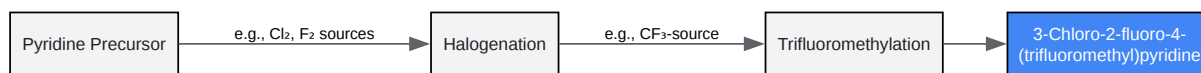
Property	Value	Source
Molecular Formula	C ₆ H ₂ ClF ₄ N	N/A
Molecular Weight	199.53 g/mol	N/A
Appearance	White to off-white solid	N/A
Melting Point	Not reported	N/A
Boiling Point	Not reported	N/A
Solubility	Soluble in common organic solvents (e.g., dichloromethane, methanol)	N/A

Note: Experimental data for melting and boiling points are not readily available in public literature. These properties should be determined experimentally.

Synthesis and Reactivity

The synthesis of **3-Chloro-2-fluoro-4-(trifluoromethyl)pyridine** typically involves multi-step sequences starting from commercially available pyridine precursors. The reactivity of this compound is dominated by the electronic effects of its substituents. The trifluoromethyl group is strongly electron-withdrawing, activating the pyridine ring for nucleophilic aromatic substitution. The chlorine and fluorine atoms are potential leaving groups, with the reactivity depending on the reaction conditions and the nucleophile.

Diagram 1: General Synthesis Workflow



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Caption: A generalized workflow for the synthesis of the target compound.

Experimental Protocols

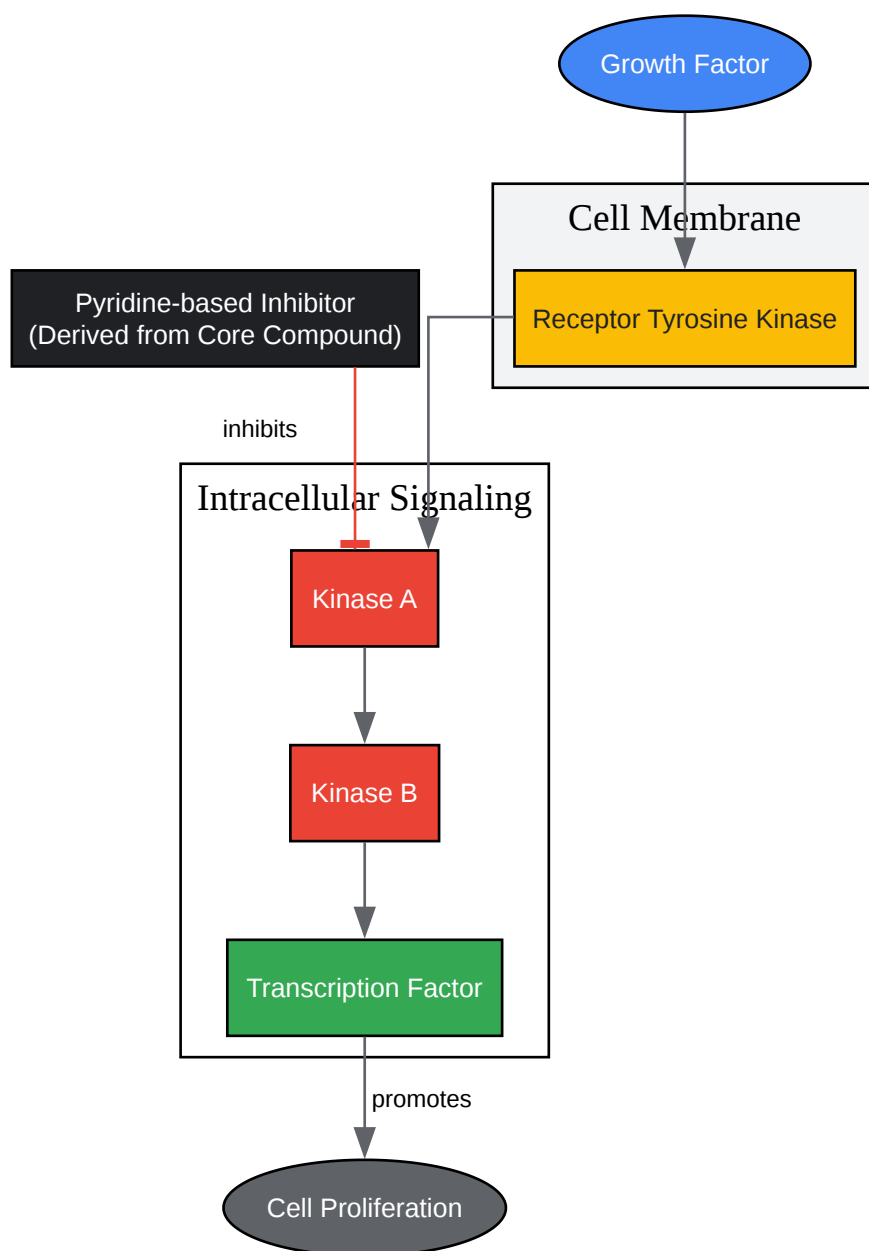
Detailed experimental protocols for the synthesis and purification of **3-Chloro-2-fluoro-4-(trifluoromethyl)pyridine** are proprietary to various chemical suppliers and are not publicly available. Researchers should consult specialized synthetic chemistry literature or develop their own routes based on analogous transformations.

Applications in Research and Development

The unique electronic and steric properties of **3-Chloro-2-fluoro-4-(trifluoromethyl)pyridine** make it a valuable intermediate in the synthesis of:

- **Pharmaceuticals:** The pyridine scaffold is a common motif in drug molecules. The specific substitution pattern of this compound can be used to modulate the pharmacokinetic and pharmacodynamic properties of a lead compound.
- **Agrochemicals:** Halogenated pyridines are frequently used in the development of new herbicides and pesticides.
- **Materials Science:** The trifluoromethyl group can enhance the thermal stability and tune the electronic properties of organic materials.

Diagram 2: Signaling Pathway Inhibition (Hypothetical)



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Caption: A hypothetical signaling pathway inhibited by a drug derived from the core compound.

Safety and Handling

As with all halogenated organic compounds, **3-Chloro-2-fluoro-4-(trifluoromethyl)pyridine** should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times.

Consult the Safety Data Sheet (SDS) from the supplier for detailed handling and disposal information.

Conclusion

3-Chloro-2-fluoro-4-(trifluoromethyl)pyridine is a versatile and valuable building block for the synthesis of a wide range of functional molecules. Its unique combination of substituents provides a powerful tool for chemists to fine-tune the properties of their target compounds. Further research into the reactivity and applications of this compound is likely to yield new discoveries in medicine, agriculture, and materials science.

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References

- 1. 1227496-80-1|3-Chloro-2-fluoro-4-(trifluoromethyl)pyridine|BLD Pharm [bldpharm.com]
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